

# An In-depth Technical Guide to Risperidone-D6: Chemical Properties and Structure

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## Compound of Interest

Compound Name: Risperidone-D6

Cat. No.: B1488236

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and analytical applications of **Risperidone-D6**. **Risperidone-D6** is the deuterated analog of Risperidone, an atypical antipsychotic medication.<sup>[1][2]</sup> It serves as an essential internal standard for the quantitative analysis of Risperidone in biological matrices and pharmaceutical formulations, ensuring accuracy and precision in bioanalytical and pharmacokinetic studies.<sup>[3][4]</sup>

## Core Chemical Properties

**Risperidone-D6** shares a foundational structure with Risperidone but is distinguished by the substitution of six hydrogen atoms with deuterium. This isotopic labeling results in a higher molecular weight without significantly altering its chemical behavior, making it an ideal internal standard for mass spectrometry-based assays.<sup>[3]</sup>

Property	Value	Reference
Chemical Name	3-(2-(4-(6-Fluorobenzo[d]isoxazol-3-yl)-7-d)piperidin-1-yl)ethyl)-2-(methyl-d3)-6,7,8,9-tetrahydro-4H-pyrido[1,2-a]pyrimidin-4-one-9,9-d2	[4][5]
IUPAC Name	9,9-dideuterio-3-[2-[4-(7-deuterio-6-fluoro-1,2-benzoxazol-3-yl)piperidin-1-yl]ethyl]-2-(trideuteriomethyl)-7,8-dihydro-6H-pyrido[1,2-a]pyrimidin-4-one	[6]
CAS Number	1225444-65-4	[3][5][6]
Molecular Formula	C <sub>23</sub> H <sub>21</sub> D <sub>6</sub> FN <sub>4</sub> O <sub>2</sub>	[7][8][9]
Molecular Weight	416.52 g/mol	[7][9]
Appearance	White to slightly beige powder	[10]
Solubility	Practically insoluble in water; freely soluble in methylene chloride; soluble in methanol and 0.1 N HCl.	[10][11]

## Chemical Structure

The molecular structure of **Risperidone-D6** is identical to that of Risperidone, with the specific placement of six deuterium atoms. These substitutions are located on the methyl group, the pyrido[1,2-a]pyrimidin-4-one ring, and the benzoxazole ring.[5][6] This strategic placement minimizes the potential for isotopic exchange during analytical procedures.



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Caption: Chemical structure of **Risperidone-D6** with key deuteration sites highlighted.

## Experimental Protocols and Analytical Applications

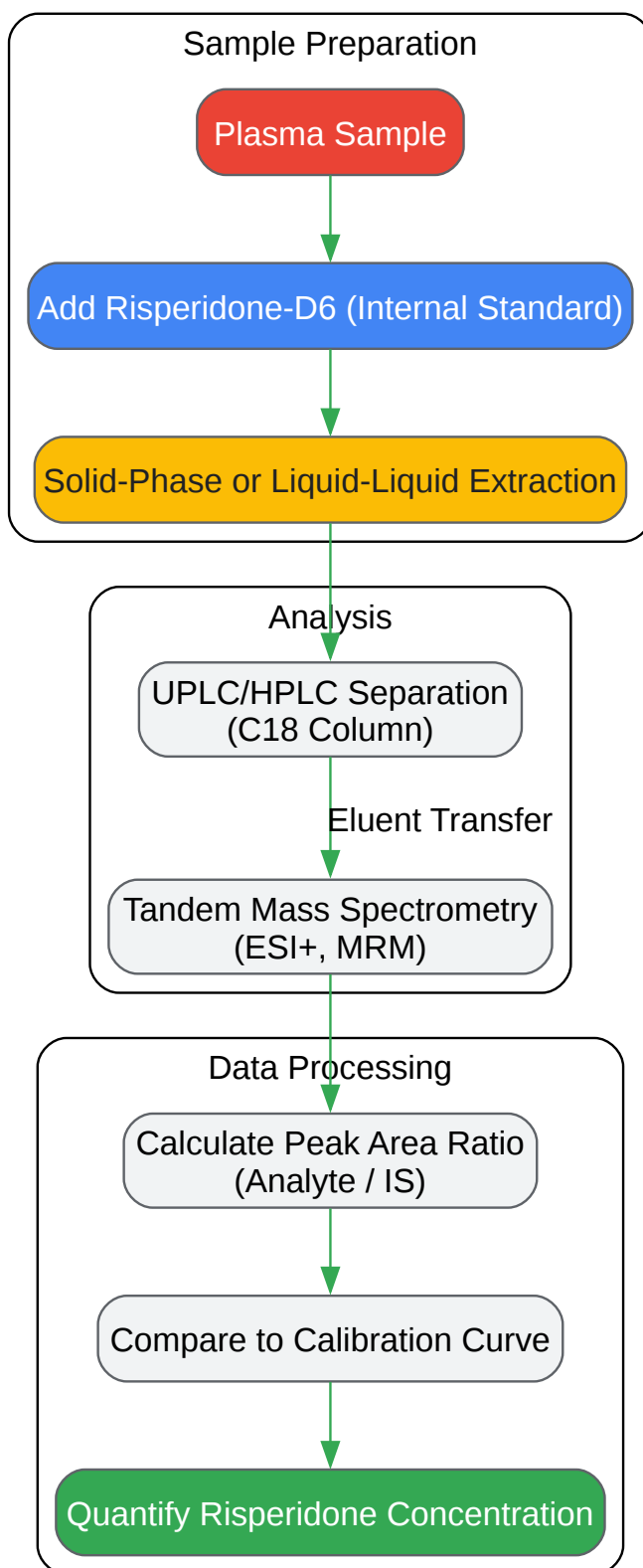
**Risperidone-D6** is primarily utilized as an internal standard in chromatographic and mass spectrometric methods for the quantification of Risperidone and its active metabolite, 9-hydroxyrisperidone.<sup>[12][13]</sup> The use of a stable isotope-labeled standard like **Risperidone-D6** is the gold standard for correcting variations in sample preparation and instrument response.<sup>[3]</sup>

## Quantitative Analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is a highly sensitive and selective technique for determining the concentrations of Risperidone and its metabolites in biological fluids such as plasma and serum.<sup>[12][14]</sup>

### Methodology:

- **Sample Preparation:** A known concentration of **Risperidone-D6** (internal standard) is added to the biological sample (e.g., plasma). The analytes and the internal standard are then extracted using techniques like solid-phase extraction (SPE) or liquid-liquid extraction to remove interfering substances.[\[12\]](#)
- **Chromatographic Separation:** The extracted sample is injected into a high-performance liquid chromatography (HPLC) or ultra-performance liquid chromatography (UPLC) system. Separation is typically achieved on a C18 reversed-phase column with a mobile phase consisting of an organic solvent (e.g., methanol or acetonitrile) and an aqueous buffer.[\[13\]](#)  
[\[15\]](#)
- **Mass Spectrometric Detection:** The eluent from the chromatography column is introduced into a tandem mass spectrometer, usually equipped with an electrospray ionization (ESI) source operating in positive ion mode. The instrument is set to monitor specific precursor-to-product ion transitions for both Risperidone (e.g.,  $m/z$  411.3  $\rightarrow$  191.1) and **Risperidone-D6**.  
[\[14\]](#)
- **Quantification:** The concentration of Risperidone in the original sample is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard (**Risperidone-D6**) and comparing this ratio to a standard calibration curve.[\[13\]](#) The validated concentration range for such methods can be as low as 0.100 ng/mL up to 250 ng/mL.[\[12\]](#)



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Caption: General workflow for the quantification of Risperidone using **Risperidone-D6** in an LC-MS/MS assay.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

While primarily used as a standard in MS, the synthesis and characterization of **Risperidone-D6** itself rely on NMR spectroscopy to confirm the identity, purity, and precise location of the deuterium labels.<sup>[16]</sup> <sup>1</sup>H-NMR and <sup>13</sup>C-NMR spectra are compared against the non-deuterated Risperidone standard to verify the successful isotopic labeling.<sup>[16]</sup><sup>[17]</sup> Researchers have also used <sup>1</sup>H and <sup>19</sup>F NMR to study the motional dynamics and diffusion behavior of Risperidone.<sup>[18]</sup>

Methodology:

- **Sample Preparation:** A small amount of the synthesized **Risperidone-D6** is dissolved in a deuterated solvent, such as DMSO-d<sub>6</sub>.<sup>[17]</sup><sup>[19]</sup>
- **Data Acquisition:** <sup>1</sup>H-NMR spectra are recorded. The absence or significant reduction of proton signals at the specific deuterated positions, along with the characteristic shifts of the remaining protons, confirms the structure.<sup>[17]</sup>
- **Analysis:** Comparison with the <sup>1</sup>H-NMR spectrum of standard Risperidone allows for unambiguous confirmation of deuteration. For example, the signal corresponding to the methyl protons would be absent or greatly diminished in the **Risperidone-D6** spectrum.

## Conclusion

**Risperidone-D6** is an indispensable tool in modern pharmaceutical analysis and drug development. Its well-defined chemical structure and properties make it the preferred internal standard for robust and reliable quantification of Risperidone in complex biological samples. The detailed experimental protocols, particularly LC-MS/MS, underscore its critical role in pharmacokinetic, bioequivalence, and therapeutic drug monitoring studies, ultimately contributing to the safe and effective use of Risperidone in clinical practice.

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